

Proper Disposal of 12-Methyltridecanal: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 12-Methyltridecanal

Cat. No.: B128148

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **12-Methyltridecanal**, ensuring the safety of laboratory personnel and the protection of the environment. Researchers, scientists, and drug development professionals should adhere to these procedures to minimize risks associated with this chemical.

12-Methyltridecanal is a combustible liquid that can cause serious eye irritation and skin irritation.[1][2] It is also toxic to aquatic life. Proper handling and disposal are crucial to mitigate these risks.

I. Personal Protective Equipment (PPE) and Handling Precautions

Before handling **12-Methyltridecanal**, ensure that the following personal protective equipment is worn:

- **Eye Protection:** Wear chemical safety goggles. If there is a splash hazard, use a face shield in addition to goggles.[1][3]
- **Hand Protection:** Wear chemical-impermeable gloves.[4] Nitrile gloves are a common choice, but it is advisable to consult the glove manufacturer's compatibility chart.[3] Dispose of contaminated gloves immediately.[3]

- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[\[1\]](#)[\[4\]](#)
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood, to avoid breathing vapors or mists.[\[1\]](#)[\[4\]](#)

Always wash hands thoroughly after handling the chemical.[\[1\]](#)[\[4\]](#)

II. Spill Management

In the event of a spill, follow these procedures:

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation.[\[4\]](#)
- Containment: Prevent the spill from entering drains or waterways.[\[1\]](#) Cover drains if necessary.
- Absorb Spill: Use a suitable absorbent material to collect as much of the spill as possible.[\[1\]](#)
- Cleanup: Collect the absorbed material and place it into a suitable, closed container for disposal.[\[4\]](#) Use spark-proof tools if the chemical is in a flammable solvent.
- Decontaminate: Clean the spill area thoroughly.

III. Disposal Procedures

The primary method for the disposal of **12-Methyltridecanal** is to entrust it to a licensed waste disposal company.[\[1\]](#) Adherence to local and national regulations is mandatory.[\[1\]](#)

Step-by-Step Disposal Guidance:

- Segregate Waste: Do not mix **12-Methyltridecanal** waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.
- Containerize: Place waste **12-Methyltridecanal** and any contaminated materials (e.g., absorbent pads, gloves) into a clearly labeled, sealed, and appropriate waste container. The container should be kept closed.[\[4\]](#)

- **Labeling:** Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**12-Methyltridecanal**". Include any other components of the waste mixture.
- **Storage:** Store the waste container in a designated, well-ventilated, and secure hazardous waste accumulation area. Keep it away from heat and sources of ignition.
- **Arrange for Pickup:** Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and final disposal.

Never dispose of **12-Methyltridecanal** down the drain or in the regular trash.

IV. Chemical and Physical Properties

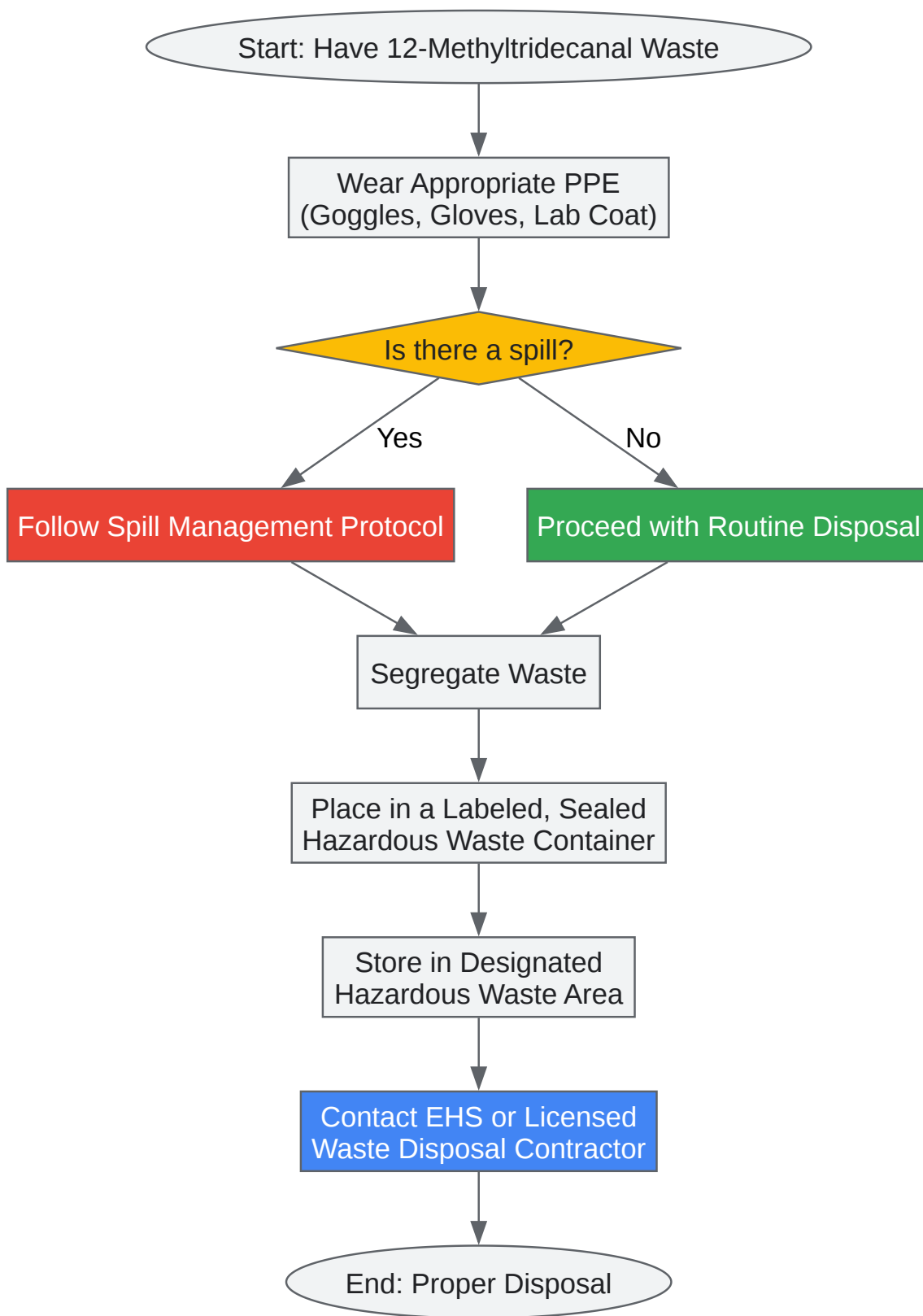
The following table summarizes key quantitative data for **12-Methyltridecanal**.

Property	Value
Molecular Formula	C14H28O
Molecular Weight	212.37 g/mol
Flash Point	111.11 °C (232.00 °F) TCC
Boiling Point	275.00 to 276.00 °C @ 760.00 mm Hg
Specific Gravity	0.93000 to 0.94100 @ 25.00 °C
Water Solubility	0.5606 mg/L @ 25 °C (estimated)

Source: The Good Scents Company[5][6], ChemicalBook[2]

V. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **12-Methyltridecanal**.



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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. 12-Methyltridecanal | 75853-49-5 [chemicalbook.com]
- 3. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 4. echemi.com [echemi.com]
- 5. 12-methyl tridecanal, 75853-49-5 [perflavory.com]
- 6. 12-methyl tridecanal, 75853-49-5 [thegoodscentcompany.com]
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